

Measuring Cytokine Response to R-848: Application Notes and Protocols

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Compound of Interest

Compound Name: R-84760

Cat. No.: B1678772

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Introduction

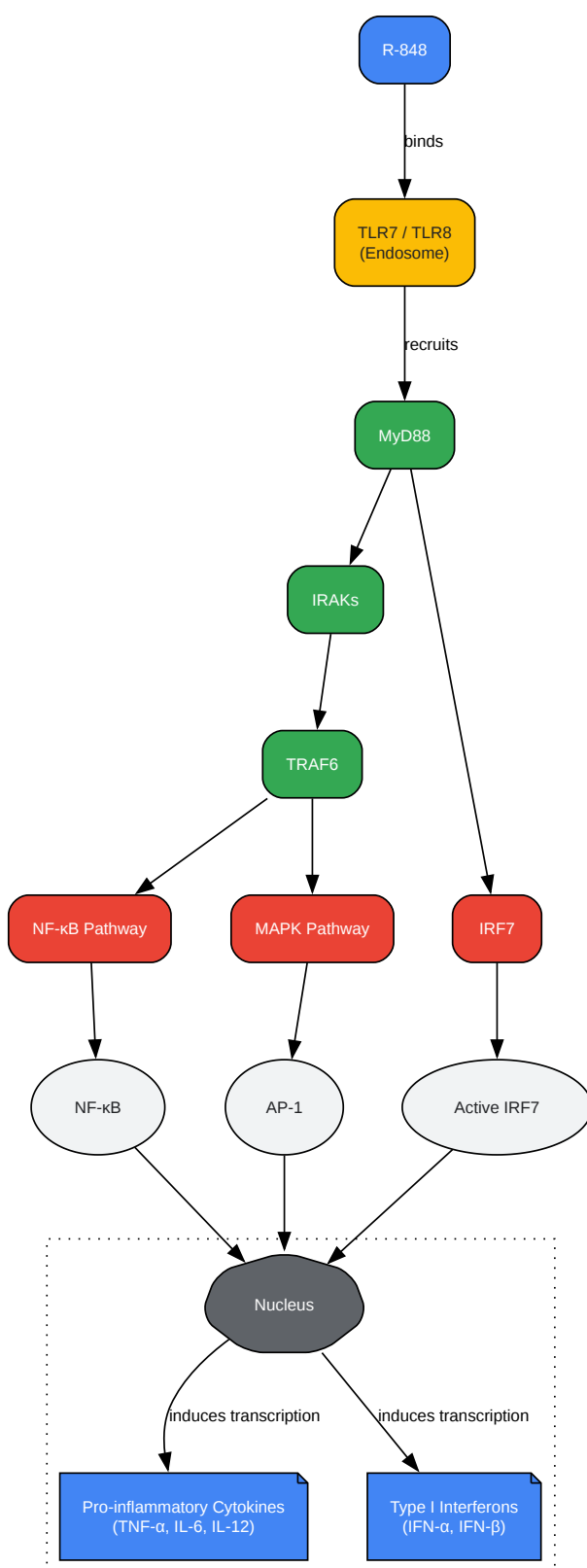
R-848, also known as Resiquimod, is a potent synthetic immune response modifier that activates Toll-like receptor 7 (TLR7) and Toll-like receptor 8 (TLR8).^{[1][2][3][4]} As a selective agonist for these endosomal pattern recognition receptors, R-848 mimics the presence of single-stranded viral RNA, triggering a robust innate immune response.^[1] This response is characterized by the production of a wide array of pro-inflammatory cytokines and type I interferons, making R-848 a valuable tool in immunology, infectious disease research, and as a potential immunomodulatory agent in cancer therapy.^{[2][5][6]}

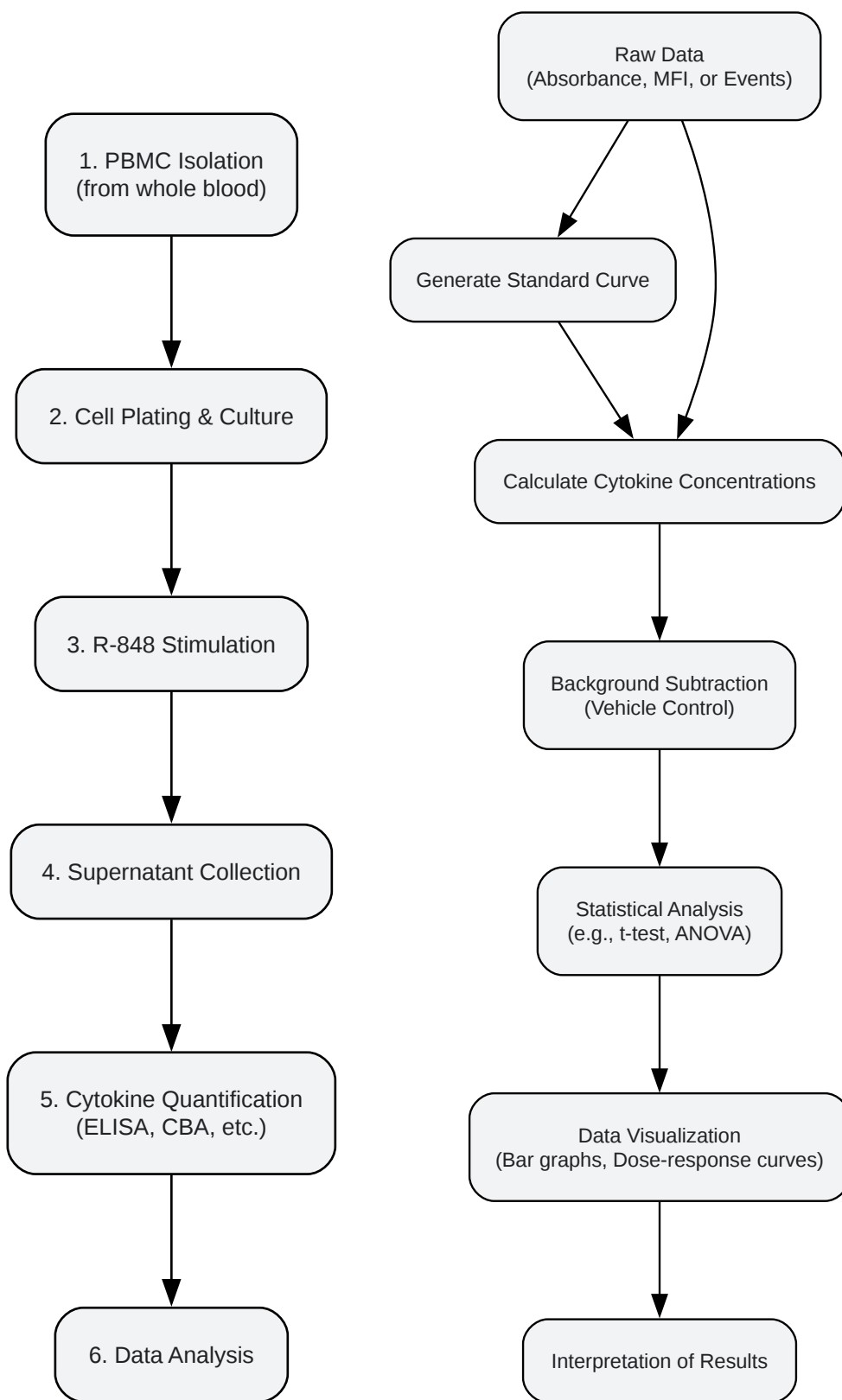
These application notes provide detailed protocols for the in vitro stimulation of human peripheral blood mononuclear cells (PBMCs) with R-848 to characterize the resulting cytokine expression profile. The methodologies and data presented will enable researchers to reliably assess the immunomodulatory activity of R-848 and similar compounds.

Mechanism of Action: The R-848 Signaling Pathway

R-848 activates immune cells, primarily plasmacytoid dendritic cells (pDCs), B cells, and myeloid cells, through the TLR7 and TLR8 signaling pathways.^[1] This activation is dependent on the myeloid differentiation primary response 88 (MyD88) adaptor protein.^[1] The subsequent signaling cascade leads to the activation of key transcription factors, including nuclear factor-kappa B (NF-κB) and interferon regulatory factors (IRFs).^[1] This culminates in the transcription

and secretion of a variety of cytokines, including Tumor Necrosis Factor-alpha (TNF- α), Interleukin-6 (IL-6), Interleukin-12 (IL-12), and Type I Interferons (IFN- α/β).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)





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